

# An In-depth Technical Guide to (tert-Butyldimethylsilyloxy)acetaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	( <i>tert</i> -Butyldimethylsilyloxy)acetaldehyde
Cat. No.:	B1274972

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**(tert-Butyldimethylsilyloxy)acetaldehyde**, also known as (*tert*-Butyldimethylsiloxy)acetaldehyde, is a valuable bifunctional reagent in modern organic synthesis. Its structure incorporates a reactive aldehyde group and a sterically hindered silyl ether, a common protecting group for alcohols. This combination allows for selective transformations at the aldehyde terminus while the hydroxyl group remains masked, making it a key building block in the synthesis of complex molecules, including natural products and active pharmaceutical ingredients. This guide provides a comprehensive overview of its properties, synthesis, and applications.

## Chemical Properties and Identifiers

**(tert-Butyldimethylsilyloxy)acetaldehyde** is a flammable, colorless to light yellow liquid that is sensitive to moisture.<sup>[1][2]</sup> It is primarily utilized as a synthetic intermediate in laboratory settings. Proper storage under inert gas and refrigerated conditions (2-8°C) is recommended to maintain its stability and purity.<sup>[1][2][3]</sup>

Table 1: Physicochemical Properties and Identifiers

Property	Value	Citations
CAS Number	102191-92-4	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O <sub>2</sub> Si	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Molecular Weight	174.31 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Appearance	Colorless to light yellow clear liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	165-167 °C (lit.)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
65 °C at 17 mmHg	<a href="#">[1]</a>	
Density	0.915 g/mL at 25 °C (lit.)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Refractive Index (n <sub>20</sub> /D)	1.432 (lit.)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Flash Point	60 °C (140 °F) - closed cup	<a href="#">[1]</a> <a href="#">[2]</a>
Storage Temperature	2-8°C	<a href="#">[2]</a> <a href="#">[3]</a>
Purity	Commercially available at 90% or >95% (GC)	<a href="#">[1]</a> <a href="#">[6]</a>
IUPAC Name	2-[(tert-butylidemethylsilyl)oxy]acetaldehyde	<a href="#">[5]</a> <a href="#">[7]</a>
Synonyms	(tert-Butyldimethylsiloxy)acetaldehyde, 2-(tert-Butyldimethylsilyloxy)acetaldehyde, Dimethyl-tert-butylsilyloxyacetaldehyde	<a href="#">[1]</a>
InChI Key	MEBFFOKESLAUSJ-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[5]</a>
SMILES String	CC(C)(C)--INVALID-LINK--(C)OCC=O	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>

# Synthesis of (**tert**-Butyldimethylsilyloxy)acetaldehyde

A common and efficient method for the preparation of (**tert**-

**Butyldimethylsilyloxy)acetaldehyde** is the Swern oxidation of the corresponding protected alcohol, 2-((*tert*-butyldimethylsilyl)oxy)ethanol.<sup>[8]</sup> This method is favored for its mild reaction conditions and high yields.

This protocol outlines the synthesis starting from 2-((*tert*-butyldimethylsilyl)oxy)ethanol.<sup>[8]</sup>

## Materials:

- 2-((*tert*-butyldimethylsilyl)oxy)ethanol (26.0 g, 147.5 mmol)
- Oxalyl chloride (13.7 mL, 162.2 mmol)
- Anhydrous dichloromethane (DCM, 500 mL total)
- Dimethyl sulfoxide (DMSO, 25.1 mL, 353.9 mmol)
- Triethylamine (102.74 mL, 737.0 mmol)
- Aqueous 2N hydrochloric acid
- Anhydrous sodium sulfate
- Round-bottom flask, dropping funnel, and standard glassware for inert atmosphere reactions

## Procedure:

- Under a nitrogen atmosphere, dissolve oxalyl chloride in 400 mL of anhydrous dichloromethane in a flask and cool the solution to -78 °C using a dry ice/acetone bath.<sup>[8]</sup>
- Slowly add dimethyl sulfoxide to the cooled solution and stir for 30 minutes.<sup>[8]</sup>
- Add a solution of 2-((*tert*-butyldimethylsilyl)oxy)ethanol in 100 mL of anhydrous dichloromethane dropwise to the reaction mixture, maintaining the temperature at -78 °C.<sup>[8]</sup>

- Continue stirring the mixture at -78 °C for an additional 30 minutes after the addition is complete.[8]
- Slowly add triethylamine dropwise to the reaction mixture.[8]
- Stir the reaction at -78 °C for another 30 minutes, then allow it to gradually warm to room temperature and continue stirring for 1 hour.[8]
- Adjust the pH of the reaction mixture to 4 with aqueous 2N hydrochloric acid.[8]
- Perform an extraction with dichloromethane (3 x 400 mL).[8]
- Combine the organic layers, dry with anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product as a colorless oil.[8] The product is often used in subsequent steps without further purification.[8]



[Click to download full resolution via product page](#)

Figure 1. Workflow diagram for the synthesis of **(tert-Butyldimethylsilyloxy)acetaldehyde** via Swern oxidation.

## Applications in Drug Development and Organic Synthesis

The primary utility of **(tert-Butyldimethylsilyloxy)acetaldehyde** lies in its role as a two-carbon building block. The aldehyde functionality allows for a wide range of transformations, including:

- Nucleophilic Additions: Reactions with Grignard reagents, organolithiums, or other nucleophiles to form secondary alcohols.
- Wittig and Related Olefinations: To construct carbon-carbon double bonds.

- Reductive Aminations: To synthesize protected amino alcohols.

A notable application is in the construction of tetrahydropyran subunits, which are common structural motifs in many natural products with significant biological activity.<sup>[4]</sup> After the desired transformation at the aldehyde, the tert-butyldimethylsilyl (TBS) protecting group can be easily removed under standard conditions (e.g., using fluoride sources like TBAF or acidic hydrolysis), unmasking the primary alcohol for further functionalization. This strategic protection-deprotection sequence is fundamental in multi-step syntheses prevalent in drug discovery.

## Safety and Handling

**(tert-Butyldimethylsilyloxy)acetaldehyde** is a flammable liquid and vapor.<sup>[2][7]</sup> It is known to cause skin and serious eye irritation and may cause respiratory irritation.<sup>[2][7]</sup> Therefore, it should be handled in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. It is classified as a Dangerous Good for transport.<sup>[4][6]</sup> For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.<sup>[9]</sup>

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-[(tert-Butyldimethylsilyl)oxy]acetaldehyde | 102191-92-4 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 2. tert-Butyldimethylsilyloxy)acetaldehyde, CAS No. 102191-92-4 - iChemical [ichemical.com]
- 3. (叔丁基二甲基硅氧基)乙醛 90% | Sigma-Aldrich [sigmaaldrich.com]
- 4. scbt.com [scbt.com]
- 5. (tert-Butyldimethylsiloxy)acetaldehyde, 90% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 6. Synthonix, Inc > 102191-92-4 | (tert-Butyldimethylsilyloxy)acetaldehyde [synthonix.com]

- 7. 2-((Tert-butyldimethylsilyl)oxy)acetaldehyde | C8H18O2Si | CID 4187788 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 8. (TERT-BUTYLDIMETHYLSILYLOXY)ACETALDEHYDE | 102191-92-4  
[chemicalbook.com]
- 9. Page loading... [guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to (tert-Butyldimethylsilyloxy)acetaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1274972#tert-butyldimethylsilyloxy-acetaldehyde-cas-number-and-properties]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)